

# Tebufenozide-d9: A Technical Guide to its Chemical Structure, Properties, and Biological Activity

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## Compound of Interest

Compound Name: *Tebufenozide-d9*

Cat. No.: *B12391516*

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## Abstract

This technical guide provides a comprehensive overview of **Tebufenozide-d9**, the deuterated analog of the insecticide Tebufenozide. It details the chemical structure, physicochemical properties, and known biological activities of this compound. The guide is intended for researchers, scientists, and professionals in drug development who are interested in the application of isotopically labeled compounds in metabolic studies, as analytical standards, or in the investigation of insecticide resistance and mode of action. While specific experimental data for the deuterated form is limited in publicly accessible literature, this guide compiles the available information and extrapolates from the extensive data on its non-deuterated counterpart, Tebufenozide.

## Chemical Structure and Properties

**Tebufenozide-d9** is a synthetic insect growth regulator and a deuterated analog of Tebufenozide. The deuterium labeling is located on the two methyl groups of the 3,5-dimethylbenzoyl moiety and on the tert-butyl group.

Chemical Structure:

- IUPAC Name: N'-tert-butyl-N'-(3,5-di(trideuteriomethyl)benzoyl)-4-ethylbenzohydrazide[1][2][3]
- CAS Number: 2469006-89-9[2][3]
- Chemical Formula: C<sub>22</sub>H<sub>19</sub>D<sub>9</sub>N<sub>2</sub>O<sub>2</sub>[2][3]
- Molecular Weight: 361.53 g/mol [1]

#### Physicochemical Properties:

A comprehensive summary of the known physicochemical properties of **Tebufenozide-d9** is presented in Table 1. Data for the non-deuterated form, Tebufenozide, is included for comparison, as the properties are expected to be very similar.

Property	Tebufenozide-d9	Tebufenozide
Molecular Formula	C <sub>22</sub> H <sub>19</sub> D <sub>9</sub> N <sub>2</sub> O <sub>2</sub>	C <sub>22</sub> H <sub>28</sub> N <sub>2</sub> O <sub>2</sub> [4]
Molecular Weight	361.53 g/mol [1]	352.47 g/mol [4]
CAS Number	2469006-89-9[2][3]	112410-23-8[4]
Melting Point	Not available	191 °C[4]
Solubility in Water	Not available	0.83 mg/L[4]
Appearance	Not available	White to off-white solid

## Spectroscopic Data

Detailed experimental spectroscopic data for **Tebufenozide-d9**, including <sup>1</sup>H NMR, <sup>13</sup>C NMR, and mass spectrometry, are not readily available in the public domain. Commercial suppliers of **Tebufenozide-d9** as a reference standard may provide a certificate of analysis with this information. For reference, the spectroscopic data for the non-deuterated Tebufenozide is well-documented.[4]

## Experimental Protocols

A detailed, publicly available experimental protocol for the synthesis of **Tebufenozide-d9** could not be identified in the performed search. The synthesis of deuterated compounds typically involves the use of deuterated starting materials or reagents in a synthetic route analogous to that of the non-deuterated compound. General synthetic strategies for Tebufenozide and its analogs have been published, which could potentially be adapted for the synthesis of the deuterated version.[\[5\]](#)[\[6\]](#)[\[7\]](#)

General Synthetic Approach for Tebufenozide Analogues:

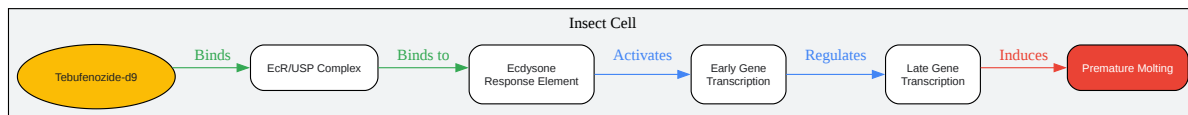
The synthesis of diacylhydrazine insecticides like Tebufenozide generally involves the reaction of a substituted benzoic acid chloride with a substituted hydrazine. For **Tebufenozide-d9**, this would likely involve the use of 3,5-bis(trideuteriomethyl)benzoic acid and N'-tert-butyl-4-ethylbenzohydrazide, with the tert-butyl group also being deuterated.

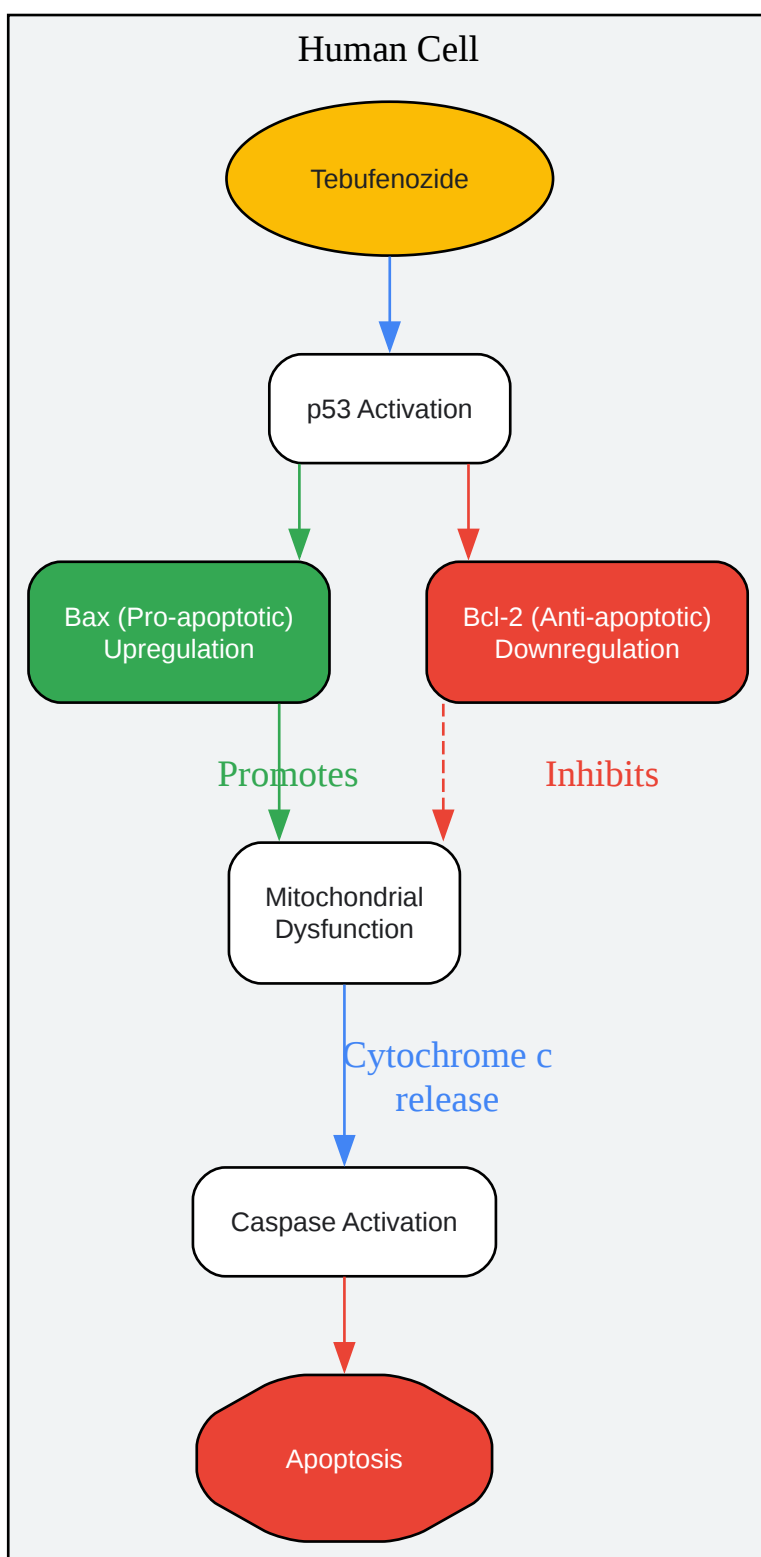
## Biological Activity and Signaling Pathways

Tebufenozide acts as a potent and selective ecdysone receptor agonist in lepidopteran insects. [\[8\]](#)[\[9\]](#)[\[10\]](#) Ecdysone is a crucial steroid hormone that regulates molting and metamorphosis. By mimicking the action of ecdysone, Tebufenozide binds to the ecdysone receptor complex, leading to a premature and lethal molt.[\[8\]](#)[\[9\]](#)[\[11\]](#)

### 4.1. Ecdysone Receptor Signaling Pathway:

The binding of Tebufenozide to the ecdysone receptor (EcR) and its heterodimeric partner, ultraspiracle protein (USP), triggers a cascade of gene expression that initiates the molting process. This ultimately leads to the insect's death due to an inability to complete the molt properly.





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- To cite this document: BenchChem. [Tebufenozide-d9: A Technical Guide to its Chemical Structure, Properties, and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12391516#tebufenozide-d9-chemical-structure-and-properties]

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